

Spectroscopic characterization of 4-Chloro-7-fluoro-2-phenylquinazoline

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Compound of Interest

Compound Name: 4-Chloro-7-fluoro-2-phenylquinazoline

CAS No.: 885277-10-1

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An In-depth Technical Guide to the Spectroscopic Characterization of **4-Chloro-7-fluoro-2-phenylquinazoline**

Abstract

This technical guide provides a comprehensive framework for the spectroscopic characterization of **4-Chloro-7-fluoro-2-phenylquinazoline**, a heterocyclic compound of significant interest in medicinal chemistry and materials science. As a substituted quinazoline, its structural elucidation is paramount for quality control, reaction monitoring, and understanding its physicochemical properties. This document offers field-proven insights and detailed protocols for the multi-faceted analysis of this molecule using Nuclear Magnetic Resonance (^1H , ^{13}C , ^{19}F NMR), Fourier-Transform Infrared (FT-IR) Spectroscopy, Mass Spectrometry (MS), and Ultraviolet-Visible (UV-Vis) Spectroscopy. The causality behind experimental choices and the logic of spectral interpretation are emphasized to provide a self-validating system for researchers, scientists, and drug development professionals.

Introduction and Molecular Overview

The quinazoline scaffold is a "privileged" structure in medicinal chemistry, forming the core of numerous bioactive compounds.[1][2] The specific derivative, **4-Chloro-7-fluoro-2-phenylquinazoline**, combines several key features: a reactive chloro group at the 4-position suitable for further functionalization, a fluorine atom at the 7-position which can modulate electronic properties and metabolic stability, and a phenyl group at the 2-position influencing conformation and biological interactions.[2] Accurate and unambiguous characterization is the bedrock of any subsequent research and development involving this molecule. This guide details the expected spectroscopic signatures that define its unique chemical identity.

Molecular Structure

The structural framework and atom numbering convention used throughout this guide are presented below. This systematic numbering is crucial for assigning signals in NMR spectra and understanding fragmentation patterns in mass spectrometry.

Caption: Structure of **4-Chloro-7-fluoro-2-phenylquinazoline**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of organic molecules. For **4-Chloro-7-fluoro-2-phenylquinazoline**, a combination of ^1H , ^{13}C , and ^{19}F NMR experiments provides a complete picture of its structure.

Proton (^1H) NMR Spectroscopy

The ^1H NMR spectrum will reveal the electronic environment and connectivity of all protons in the molecule. The aromatic region (typically 7.0-9.0 ppm) will be of primary interest.

Interpretation & Expected Signals:

- **Phenyl Protons (H2'/H6' and H3'/H4'/H5'):** The protons on the 2-phenyl substituent are expected to appear as two multiplets. The ortho protons (H2', H6') will be deshielded due to their proximity to the electron-withdrawing quinazoline ring and will likely resonate downfield, around 8.5 ppm. The meta (H3', H5') and para (H4') protons will appear as a more complex multiplet at a slightly higher field, around 7.5-7.6 ppm.
- **Quinazoline Protons (H5, H6, H8):**

- H5: This proton is ortho to the C4-Cl group. It is expected to resonate as a doublet of doublets (dd) due to coupling with H6 ($^3J_{HH}$) and a smaller long-range coupling with the fluorine at C7 ($^4J_{HF}$). Expect this signal around 8.2 ppm.
- H6: This proton is coupled to H5 ($^3J_{HH}$) and the fluorine at C7 ($^3J_{HF}$). It will appear as a triplet of doublets (td) or a complex multiplet around 7.6 ppm.
- H8: This proton is coupled to the fluorine at C7 ($^3J_{HF}$) and will appear as a doublet of doublets (dd) due to additional small coupling from H6. It is situated next to a nitrogen atom and is expected to be downfield, around 8.1 ppm.

Predicted ^1H NMR Data

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Predicted Coupling Constants (J, Hz)
H2', H6'	~8.55	m (multiplet)	-
H3', H4', H5'	~7.55	m (multiplet)	-
H5	~8.25	dd	$^3J_{HH} \approx 9.0$, $^4J_{HF} \approx 2.5$
H8	~8.15	dd	$^3J_{HF} \approx 9.5$, $^4J_{HH} \approx 2.0$

| H6 | ~7.60 | td | $^3J_{HH} \approx 9.0$, $^3J_{HF} \approx 9.0$, $^4J_{HH} \approx 2.0$ |

Protocol: ^1H NMR Spectroscopy

- Sample Preparation: Accurately weigh 5-10 mg of **4-Chloro-7-fluoro-2-phenylquinazoline** and dissolve it in ~0.6 mL of a deuterated solvent (e.g., CDCl_3 or DMSO-d_6) in a standard 5 mm NMR tube. Ensure the sample is fully dissolved.
- Instrumentation: Utilize a 400 MHz or higher field NMR spectrometer.
- Data Acquisition:
 - Tune and shim the probe for the specific sample.

- Acquire a standard one-dimensional proton spectrum.
- Set a spectral width of approximately 16 ppm, centered around 6 ppm.
- Use a 30-degree pulse angle with a relaxation delay of 1-2 seconds.
- Acquire a sufficient number of scans (e.g., 16 or 32) to achieve a good signal-to-noise ratio.
- Data Processing: Apply a Fourier transform to the acquired Free Induction Decay (FID). Phase correct the spectrum and calibrate the chemical shift scale using the residual solvent peak (e.g., CDCl_3 at 7.26 ppm) or an internal standard like tetramethylsilane (TMS) at 0.00 ppm. Integrate the signals to determine the relative number of protons.

Carbon- ^{13}C (^{13}C) NMR Spectroscopy

The ^{13}C NMR spectrum provides information on all unique carbon atoms in the molecule. The presence of fluorine will introduce characteristic C-F couplings, which are invaluable for assignments.

Interpretation & Expected Signals:

- Quaternary Carbons: The spectrum will show several quaternary carbon signals, including C2, C4, C4a, C7, C8a, and C1'. C4, bonded to chlorine, will be significantly deshielded. C7, bonded to fluorine, will appear as a doublet with a large one-bond C-F coupling constant ($^1\text{JCF} \sim 250 \text{ Hz}$).
- Aromatic CH Carbons: The remaining aromatic carbons will appear in the typical 110-140 ppm range. Carbons adjacent to the fluorine (C6 and C8) will show smaller two-bond C-F couplings (^2JCF), and those further away will show progressively smaller couplings.

Predicted ^{13}C NMR Data

Carbon Assignment	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity (due to C-F coupling)	Predicted Coupling Constant (J, Hz)
C2	~160	s	-
C4	~163	d (small)	$^4\text{JCF} \approx 3\text{-}4$
C4a	~122	d	$^3\text{JCF} \approx 8\text{-}10$
C5	~129	s	-
C6	~115	d	$^2\text{JCF} \approx 20\text{-}25$
C7	~165	d	$^1\text{JCF} \approx 255$
C8	~110	d	$^2\text{JCF} \approx 20\text{-}25$
C8a	~152	s	-
C1'	~137	s	-
C2', C6'	~128	s	-
C3', C5'	~129	s	-

| C4' | ~131 | s | - |

Protocol: ^{13}C NMR Spectroscopy

- Sample Preparation: Use the same sample prepared for ^1H NMR. A slightly higher concentration (15-25 mg) may be beneficial.
- Instrumentation: Utilize a 400 MHz or higher field NMR spectrometer equipped with a broadband probe.
- Data Acquisition:
 - Acquire a standard proton-decoupled ^{13}C spectrum.
 - Set a spectral width of approximately 220-250 ppm.

- Use a 45-degree pulse angle and a relaxation delay of 2 seconds.
- Acquire a large number of scans (e.g., 1024 or more) due to the low natural abundance of ^{13}C .
- Data Processing: Process the data similarly to the ^1H spectrum. Reference the spectrum to the solvent signal (e.g., CDCl_3 at 77.16 ppm).

Fluorine- ^{19}F NMR Spectroscopy

^{19}F NMR is highly specific and sensitive for fluorine-containing compounds. It provides direct evidence for the fluorine atom and its coupling to nearby protons.

Interpretation & Expected Signal:

- A single signal is expected for the fluorine atom at the C7 position.
- This signal will be split into a triplet of doublets (or a complex multiplet) due to coupling with H6 (^3JHF) and H8 (^3JHF), which are expected to have similar coupling constants.

Predicted ^{19}F NMR Data

Fluorine Assignment	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Predicted Coupling Constants (J, Hz)
---------------------	--	------------------------	--------------------------------------

| C7-F | ~ -110 to -115 | td | $^3\text{JHF}(\text{H6}) \approx 9.0$, $^3\text{JHF}(\text{H8}) \approx 9.5$ |

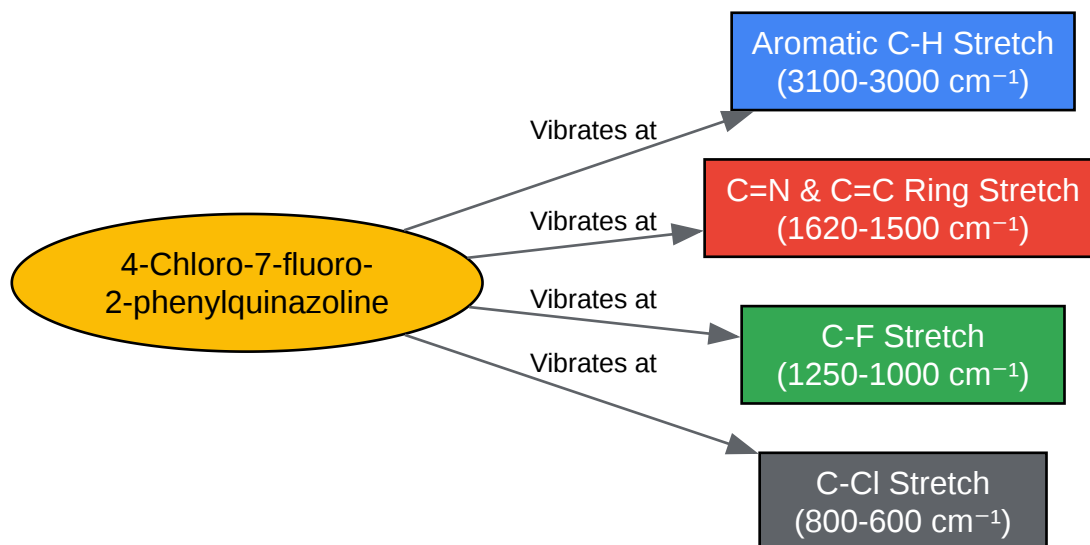
Protocol: ^{19}F NMR Spectroscopy

- Sample Preparation: Use the same sample prepared for ^1H NMR.
- Instrumentation: Use an NMR spectrometer with a probe capable of observing the ^{19}F nucleus.
- Data Acquisition:
 - Acquire a standard one-dimensional ^{19}F spectrum, typically with proton decoupling turned off to observe the couplings.

- Set an appropriate spectral width, centered around -120 ppm.
- Reference the spectrum to an external standard like CFCl_3 at 0.0 ppm.

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy identifies the functional groups and bond vibrations within the molecule.



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Caption: Key FT-IR vibrational modes.

Interpretation & Expected Bands:

The FT-IR spectrum is expected to show several characteristic absorption bands that confirm the key structural motifs.^{[3][4][5]}

Predicted FT-IR Data

Wavenumber (cm ⁻¹)	Vibration Type	Intensity
3100-3000	Aromatic C-H Stretch	Medium to Weak
1615, 1580, 1540	C=N and C=C Ring Stretching	Strong to Medium
~1250	C-F Stretch	Strong
~760	C-Cl Stretch	Strong

| 900-675 | Aromatic C-H Out-of-Plane Bending | Strong |

Protocol: FT-IR Spectroscopy (ATR Method)

- **Sample Preparation:** Place a small amount (1-2 mg) of the solid sample directly onto the crystal of an Attenuated Total Reflectance (ATR) accessory.
- **Instrumentation:** Use a standard FT-IR spectrometer equipped with an ATR accessory.
- **Background Scan:** Perform a background scan with a clean, empty ATR crystal to account for atmospheric CO₂ and H₂O.
- **Sample Scan:** Apply pressure to the sample using the ATR anvil to ensure good contact with the crystal. Collect the sample spectrum. Typically, 16-32 scans are co-added at a resolution of 4 cm⁻¹.
- **Data Processing:** The resulting spectrum is automatically ratioed against the background scan and displayed in terms of transmittance or absorbance.

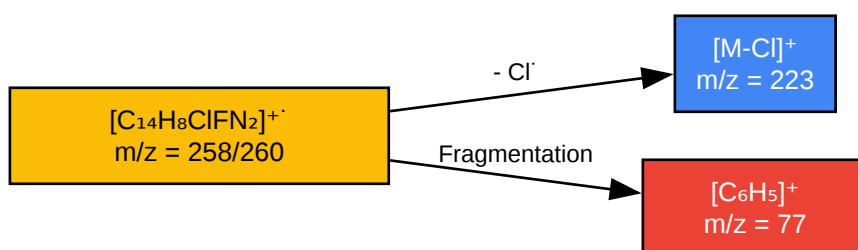
Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight and fragmentation pattern of the molecule, confirming its elemental composition and structural features.

Interpretation & Expected Fragments:

- **Molecular Ion (M⁺):** The primary piece of information is the molecular ion peak. For C₁₄H₈ClFN₂, the monoisotopic mass is approximately 258.04 g/mol .

- **Isotopic Pattern:** Due to the presence of chlorine, the molecular ion will appear as a pair of peaks: $[M]^+$ at m/z 258 and $[M+2]^+$ at m/z 260, with a characteristic intensity ratio of approximately 3:1.^[6] This is a definitive signature for a monochlorinated compound.
- **Fragmentation:** Electron Ionization (EI) would likely induce fragmentation. Key expected fragments include:
 - $[M-Cl]^+$: Loss of the chlorine radical (m/z ~223).
 - $[M-HCN]^+$: A characteristic loss from nitrogen heterocycles.
 - $[C_6H_5]^+$: The phenyl cation (m/z 77).



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Caption: Simplified MS fragmentation pathway.

Predicted Mass Spectrometry Data (EI)

m/z	Proposed Fragment	Notes
258/260	$[M]^+$	Molecular Ion, showing 3:1 isotopic pattern
223	$[M-Cl]^+$	Loss of Chlorine
196	$[M-Cl-HCN]^+$	Subsequent loss of HCN

| 77 | $[C_6H_5]^+$ | Phenyl cation |

Protocol: Mass Spectrometry (EI-MS)

- **Sample Introduction:** Introduce a small amount of the sample dissolved in a volatile solvent (e.g., methanol or dichloromethane) via a direct insertion probe or, if sufficiently volatile, through a Gas Chromatography (GC) inlet.
- **Ionization:** Use a standard electron ionization source, typically operating at 70 eV.
- **Mass Analysis:** Scan a suitable mass range (e.g., m/z 50-400) using a quadrupole or time-of-flight (TOF) mass analyzer.
- **Data Analysis:** Identify the molecular ion peak and its isotopic pattern. Analyze the major fragment ions to corroborate the proposed structure. High-resolution mass spectrometry (HRMS) can be used to confirm the elemental formula to within a few parts per million.

UV-Visible Spectroscopy

UV-Vis spectroscopy provides information about the electronic transitions within the conjugated π -system of the molecule.

Interpretation & Expected Spectra:

The extended π -system of the 2-phenylquinazoline core is expected to produce strong UV absorptions. Based on similar quinazoline derivatives, two main absorption bands are anticipated.^{[7][8]}

- $\pi \rightarrow \pi$ transitions:* These high-energy transitions, typically involving the entire aromatic system, are expected to appear at shorter wavelengths.
- $n \rightarrow \pi$ transitions:* These lower-energy transitions involve the non-bonding electrons on the nitrogen atoms and are expected at longer wavelengths.

Predicted UV-Vis Data

Predicted λ_{max} (nm)	Transition Type	Solvent
~250-260	$\pi \rightarrow \pi^*$	Acetonitrile or Ethanol

| ~310-325 | $n \rightarrow \pi^*$ | Acetonitrile or Ethanol |

Protocol: UV-Visible Spectroscopy

- **Sample Preparation:** Prepare a dilute solution of the compound (micromolar concentration) in a UV-transparent solvent, such as acetonitrile or ethanol. Prepare a blank cuvette containing only the solvent.
- **Instrumentation:** Use a dual-beam UV-Visible spectrophotometer.
- **Data Acquisition:** Place the blank cuvette in the reference beam and the sample cuvette in the sample beam. Scan a wavelength range from approximately 200 nm to 600 nm.
- **Data Analysis:** Identify the wavelengths of maximum absorbance (λ_{max}). The molar absorptivity (ϵ) can be calculated using the Beer-Lambert law if the concentration is known accurately.

Conclusion

The spectroscopic characterization of **4-Chloro-7-fluoro-2-phenylquinazoline** is a systematic process that relies on the combined application of multiple analytical techniques. ^1H , ^{13}C , and ^{19}F NMR define the precise atomic connectivity and substitution pattern. FT-IR confirms the presence of key functional groups and bond types. Mass spectrometry validates the molecular weight and elemental composition while providing structural clues through fragmentation. Finally, UV-Visible spectroscopy characterizes the electronic properties of the conjugated system. By following the protocols and interpretative logic outlined in this guide, researchers can confidently verify the structure and purity of this important chemical entity, ensuring the integrity of their subsequent scientific investigations.

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